

An In-depth Technical Guide to Primisulfuron-methyl

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Compound of Interest

Compound Name: *Primisulfuron-methyl*

Cat. No.: *B166665*

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Chemical Identity

Primisulfuron-methyl is a selective post-emergence herbicide belonging to the sulfonylurea chemical class. It is primarily used for the control of grassy and broad-leaved weeds in corn and other crops.

Identifier	Value
IUPAC Name	methyl 2-({[4,6-bis(difluoromethoxy)pyrimidin-2-yl]carbamoyl}sulfamoyl)benzoate
CAS Number	86209-51-0
Molecular Formula	C ₁₅ H ₁₂ F ₄ N ₄ O ₇ S
Molecular Weight	468.34 g/mol

Physicochemical and Toxicological Properties

Primisulfuron-methyl's efficacy and environmental fate are influenced by its physicochemical properties. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties

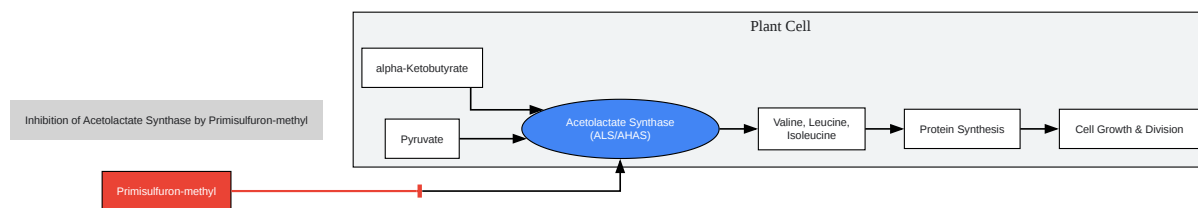
Property	Value	Reference
Water Solubility	70 mg/L (at 20°C, pH 7)	[1]
Soil Half-life (Field)	4 to 60 days (typical: 30 days)	[2]
Vapor Pressure	$<7.5 \times 10^{-12}$ mm Hg (at 20°C)	[1]
pKa	5.1	[3]

Table 2: Toxicological Data

Test	Species	Result	Reference
Acute Oral LD50	Rat	>5050 mg/kg	[2]
Acute Dermal LD50	Rat, Rabbit	>2010 mg/kg	[2]
4-hour Inhalation LC50	Rat	>4.8 mg/L	[2]
96-hour LC50 (Rainbow Trout)	Oncorhynchus mykiss	>13 mg/L	[2]
96-hour LC50 (Bluegill Sunfish)	Lepomis macrochirus	>48 mg/L	[2]
5-day Dietary LC50 (Bobwhite Quail)	Colinus virginianus	>2150 ppm	[2]
5-day Dietary LC50 (Mallard Duck)	Anas platyrhynchos	>2150 ppm	[2]

Mode of Action: Inhibition of Acetolactate Synthase

Primisulfuron-methyl's herbicidal activity stems from its ability to inhibit the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][4] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine.[1][5] By blocking ALS, **primisulfuron-methyl** halts the production of these essential amino acids, which in turn inhibits protein synthesis and cell division, ultimately leading to plant death.[4][6]



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Caption: Inhibition of Acetolactate Synthase by **Primisulfuron-methyl**.

Experimental Protocols

The following are detailed methodologies for the analysis of **Primisulfuron-methyl** in environmental samples.

Analysis of Primisulfuron-methyl in Water by LC-MS/MS

This method is for the quantitative determination of **primisulfuron-methyl** and its degradation products in groundwater.[7][8]

Materials and Reagents:

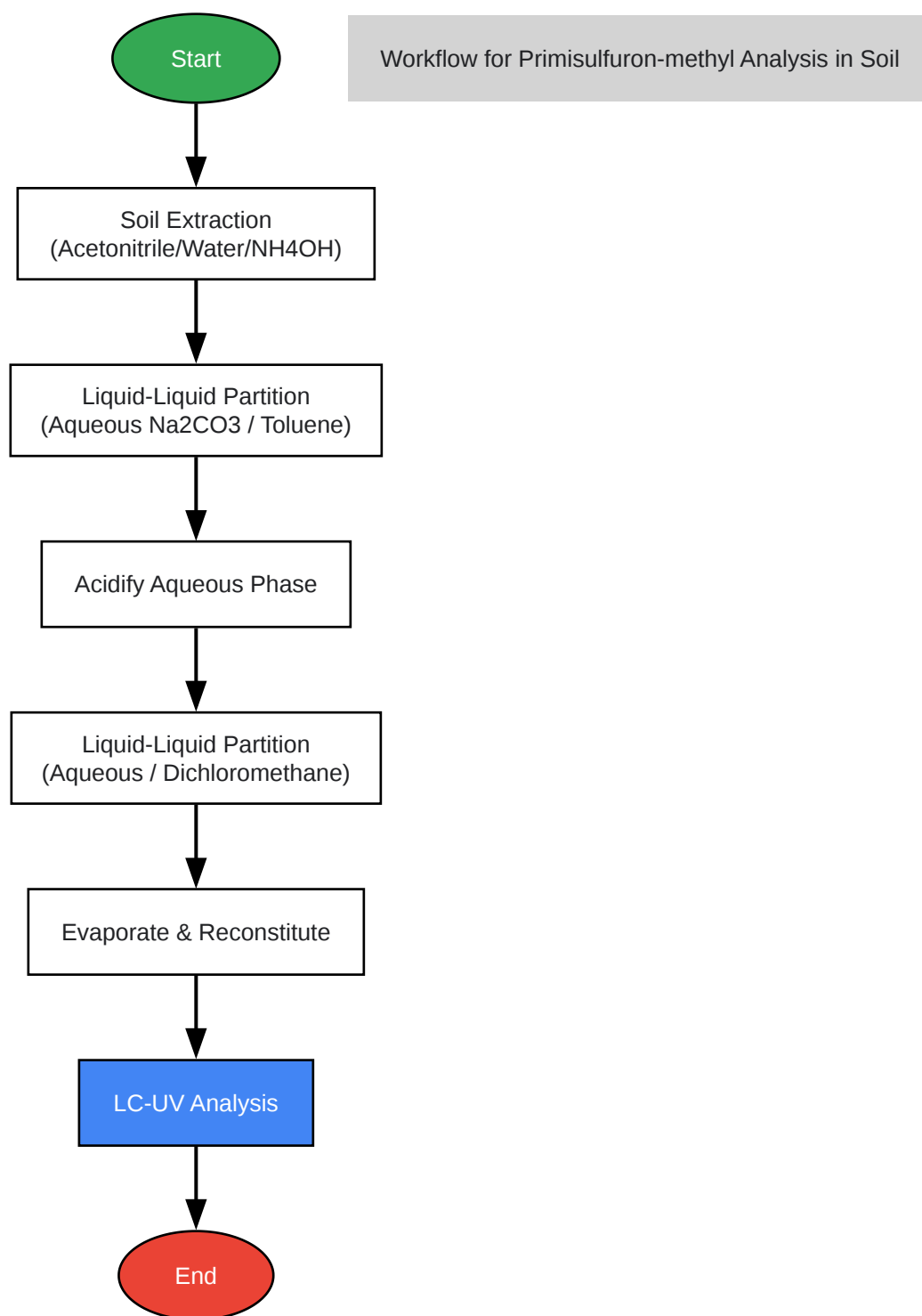
- **Primisulfuron-methyl** analytical standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Acetic acid (analytical grade)
- Ultrapure water

- Polypropylene centrifuge tubes (50 mL)
- LC-MS/MS system

Procedure:

- Sample Preparation:
 - Measure 20 mL of the water sample into a 50 mL polypropylene centrifuge tube.
 - Acidify the sample with acetic acid to a final concentration of 0.1%.[\[8\]](#)
- Standard Preparation:
 - Prepare a stock solution of **primisulfuron-methyl** in methanol.
 - Create a series of calibration standards by diluting the stock solution with a mixture of 0.1% acetic acid in ultrapure water to achieve concentrations ranging from 0.01 ng/mL to 1 ng/mL.[\[8\]](#)
- LC-MS/MS Analysis:
 - Inject the prepared samples and calibration standards directly onto the LC-MS/MS system.
 - The system is tuned for the specific mass transitions of **primisulfuron-methyl** (e.g., Q1 $m/z = 467.2$ and product ion $m/z = 225.8$ for the primary transition).[\[8\]](#)
- Quantification:
 - Construct a calibration curve from the responses of the standard solutions.
 - Determine the concentration of **primisulfuron-methyl** in the samples by comparing their responses to the calibration curve. The limit of quantitation (LOQ) for this method is typically 0.05 µg/L (ppb).[\[7\]](#)[\[8\]](#)





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